

Application Note: High-Fidelity Solid-Phase Synthesis of the Heptapeptide FRHDSGY

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Compound of Interest

Compound Name: 477284-32-5

CAS No.: 477284-32-5

Cat. No.: B612475

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Abstract & Strategic Overview

The heptapeptide FRHDSGY presents a unique set of synthetic challenges that require deviation from "standard" automated protocols to ensure high crude purity. While short, this sequence contains three specific "trouble spots" that often lead to deletion sequences, racemization, or side-product formation:

- Arg (R): Steric bulk of the Pbf protecting group can hinder coupling.
- His (H): High susceptibility to racemization during activation.^[1]
- Asp-Ser (DS) motif: Significant risk of aspartimide formation ($\alpha \rightarrow \beta$ shift) under basic conditions.

This guide details an optimized Fmoc/tBu solid-phase peptide synthesis (SPPS) strategy designed to mitigate these risks, utilizing Oxyma Pure as a pleiotropic additive to suppress racemization and side reactions.

Pre-Synthesis Analysis (Expertise & Logic)

Before weighing reagents, we must analyze the sequence-specific chemistry.

Sequence Properties[2][3][4]

- Sequence: Phe-Arg-His-Asp-Ser-Gly-Tyr
- Formula: C
H
N
O
- Calculated MW: ~867.9 g/mol
- Isoelectric Point (pI): ~6.8 (Neutral at physiological pH)

Critical "Trouble Spots" & Mitigation Strategies

Residue / Motif	Risk Factor	Mechanism of Failure	Mitigation Strategy
His (H)	Racemization	The imidazole ring acts as an intramolecular base, abstracting the -proton during activation. [1] [2]	Avoid phosphonium salts (PyBOP) or uronium salts (HATU/HBTU) with strong bases (DIEA). Use DIC/Oxyma which maintains a less basic environment.
Asp-Ser (DS)	Aspartimide Formation	The nitrogen of the Serine amide attacks the side-chain ester of Aspartic Acid, forming a succinimide ring.	Acidic Deprotection Additive: Add 0.1 M Oxyma Pure to the 20% Piperidine deprotection solution. This suppresses the ring closure.
Arg (R)	Incomplete Coupling	The Pbf group is extremely bulky, leading to slow kinetics.	Double Coupling: Perform two coupling cycles for Arginine.
Tyr (Y)	C-Terminal Loading	Loading the first amino acid onto Wang resin often causes racemization.	Use Pre-loaded Resin: Start with commercially available Fmoc-Tyr(tBu)-Wang resin.

Materials & Reagents

Resin Selection

Recommended: Fmoc-Tyr(tBu)-Wang Resin Loading: 0.3 – 0.6 mmol/g. Rationale: Lower loading resins (0.3 mmol/g) reduce aggregation risks (inter-chain hydrogen bonding) and improve solvation for the bulky Arg/His residues.

Reagent List

Component	Grade/Spec	Purpose
DMF	Peptide Grade (Amine-free)	Main Solvent
Piperidine	Reagent Grade	Fmoc Removal
DIC	N,N'-Diisopropylcarbodiimide	Activator
Oxyma Pure	Ethyl cyanoglyoxylate-2-oxime	Additive (suppresses racemization)
TFA	HPLC Grade	Cleavage
TIS	Triisopropylsilane	Scavenger (Crucial for Trt/Pbf removal)
Water	Type 1 (Milli-Q)	Scavenger

Experimental Protocols

Protocol A: Resin Preparation (Swelling)

Note: Dry resin beads are inaccessible to reagents. Proper swelling is non-negotiable.

- Weigh appropriate amount of Fmoc-Tyr(tBu)-Wang resin (e.g., 0.1 mmol scale).
- Place in a fritted reaction vessel.
- Add DCM (Dichloromethane) (10 mL/g resin) and let sit for 20 minutes.
- Drain DCM and wash 3x with DMF.

Protocol B: The Elongation Cycle (Iterative)

This cycle is repeated for Gly, Ser, Asp, His, Arg, Phe.

Step 1: Optimized Deprotection (The "Oxyma Trick")

To prevent Aspartimide formation at the Asp-Ser junction, we modify the deprotection mix.

- Prepare Solution: 20% Piperidine in DMF containing 0.1 M Oxyma Pure.

- Add to resin (5 mL per 0.1 mmol).
- Incubate for 2 minutes at RT. Drain.
- Add fresh solution and incubate for 10 minutes. Drain.
- Wash: DMF (5 x 1 min) to remove all traces of piperidine.
 - QC Check: A positive chloranil or ninhydrin test on the beads confirms deprotection (beads turn blue).

Step 2: Activation & Coupling (DIC/Oxyma)

Stoichiometry: 5 equivalents relative to resin loading.

- Dissolve Amino Acid (0.5 mmol) and Oxyma Pure (0.5 mmol) in minimal DMF.
- Add DIC (0.5 mmol).
- Pre-activate for 2 minutes (solution may turn yellow/orange).
- Add to resin and shake/vortex for 60 minutes at Room Temperature.
 - Exception: For Fmoc-Arg(Pbf)-OH, couple for 90 minutes, drain, and repeat (Double Couple).
- Wash: DMF (3 x 1 min).

Step 3: Monitoring (Kaiser Test)

- Take a few beads. Add Ninhydrin reagents. Heat to 100°C for 2 mins.
- Colorless/Yellow Beads: Coupling complete (Proceed).
- Blue Beads: Incomplete coupling (Re-couple).

Protocol C: Cleavage & Work-up

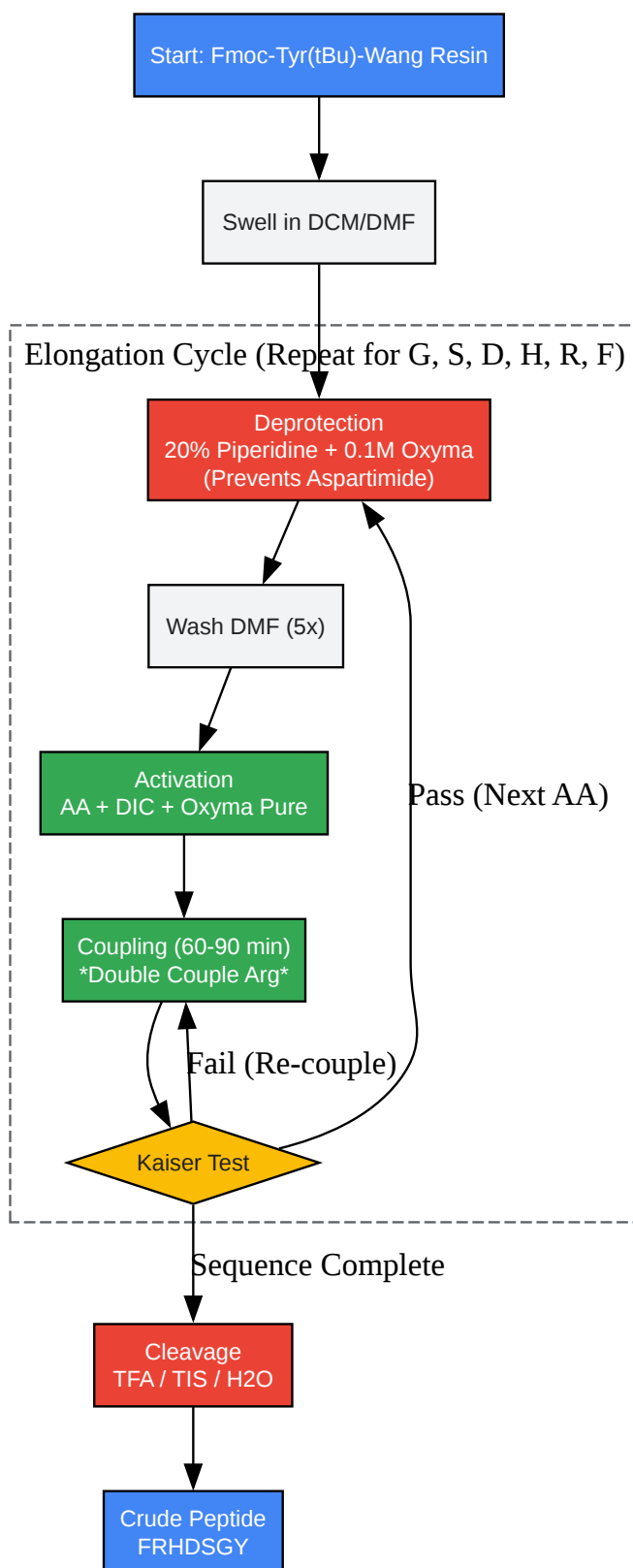
The Trt (His) and Pbf (Arg) groups require efficient scavenging to prevent re-attachment.

- Final Deprotection: Remove the N-terminal Fmoc from Phe using Protocol B, Step 1. Wash with DCM (5x) to remove DMF. Dry resin under Nitrogen.
- Cocktail Preparation:
 - 92.5% TFA
 - 2.5% TIS (Triisopropylsilane)
 - 2.5% H₂O
 - 2.5% DODT (3,6-Dioxa-1,8-octanedithiol) — Optional but recommended if Met/Cys were present; here TIS/H₂O is usually sufficient, but DODT helps protect Tyr.
- Reaction: Add 5 mL cocktail to resin. Shake for 3 hours.
 - Note: Arg(Pbf) removal is slow. Do not rush this step.
- Precipitation:
 - Filter filtrate into cold Diethyl Ether (-20°C).
 - Centrifuge (3000 rpm, 5 min). Decant ether.
 - Wash pellet 2x with cold ether.
- Lyophilization: Dissolve pellet in 50% Acetonitrile/Water and freeze-dry.

Visualizing the Workflow

Diagram 1: The Optimized SPPS Cycle

This workflow highlights the critical intervention points for FRHDSGY synthesis.

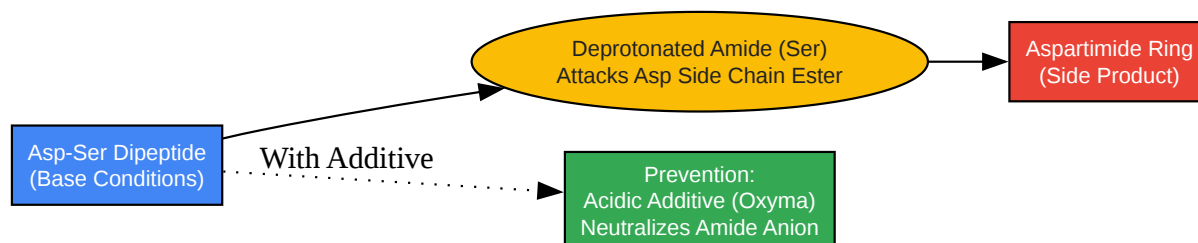


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Caption: Optimized SPPS cycle highlighting the addition of Oxyma to the deprotection step to protect the Asp-Ser motif.

Diagram 2: The Aspartimide Threat (Mechanism)

Understanding why we add Oxyma to the piperidine is crucial for troubleshooting.



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Caption: Mechanism of Aspartimide formation at the Asp-Ser junction and its prevention via acidic additives.

Quality Control & Analytical Data

After lyophilization, the peptide must be validated.

Parameter	Specification	Method
Purity	> 95%	RP-HPLC (C18 Column)
Identity	867.9 ± 1 Da	ESI-MS or MALDI-TOF
Solubility	Soluble in H	Visual Inspection
	O	

HPLC Gradient Recommendation:

- Buffer A: 0.1% TFA in Water
- Buffer B: 0.1% TFA in Acetonitrile

- Gradient: 5% B to 60% B over 30 minutes. (The peptide is relatively polar; a shallow gradient is best for separation).

References

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